

Application Notes: The Use of D-erythro-sphingosyl phosphoinositol in Advanced Liposome Preparation

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Compound of Interest

Compound Name: *D-erythro-sphingosyl phosphoinositol*

Cat. No.: B12079008

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Introduction

D-erythro-sphingosyl phosphoinositol is a member of the sphingolipid family, a class of lipids characterized by a sphingosine backbone. Sphingolipids are integral components of eukaryotic cell membranes and play crucial roles in signal transduction and maintaining membrane structure.^[1] In the context of drug delivery, incorporating sphingolipids like **D-erythro-sphingosyl phosphoinositol** into liposomal formulations, often termed "sphingosomes," offers significant advantages over conventional phospholipid-based liposomes. These benefits include enhanced stability, improved drug retention characteristics, and longer circulation times *in vivo*.^{[2][3]}

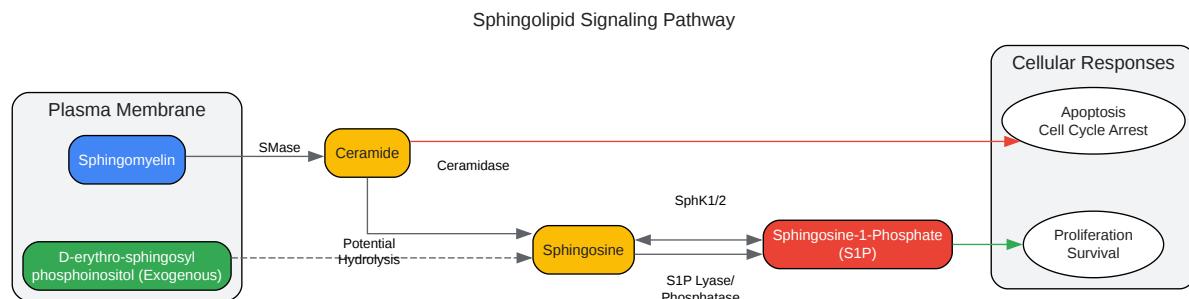
Sphingolipid-based liposomes are particularly noted for their stability against acid hydrolysis and enzymatic degradation, making them a promising platform for various routes of administration.^{[2][4]} The unique biophysical properties of sphingolipids, such as their high degree of saturation and strong hydrogen bonding capacity with cholesterol, contribute to a more rigid and less permeable lipid bilayer.^[5] This results in reduced leakage of encapsulated drugs and an extended release profile, which is highly desirable for targeted and sustained drug delivery applications, particularly in oncology.^[6]

These application notes provide a comprehensive overview and detailed protocols for the preparation and characterization of liposomes incorporating **D-erythro-sphingosyl**

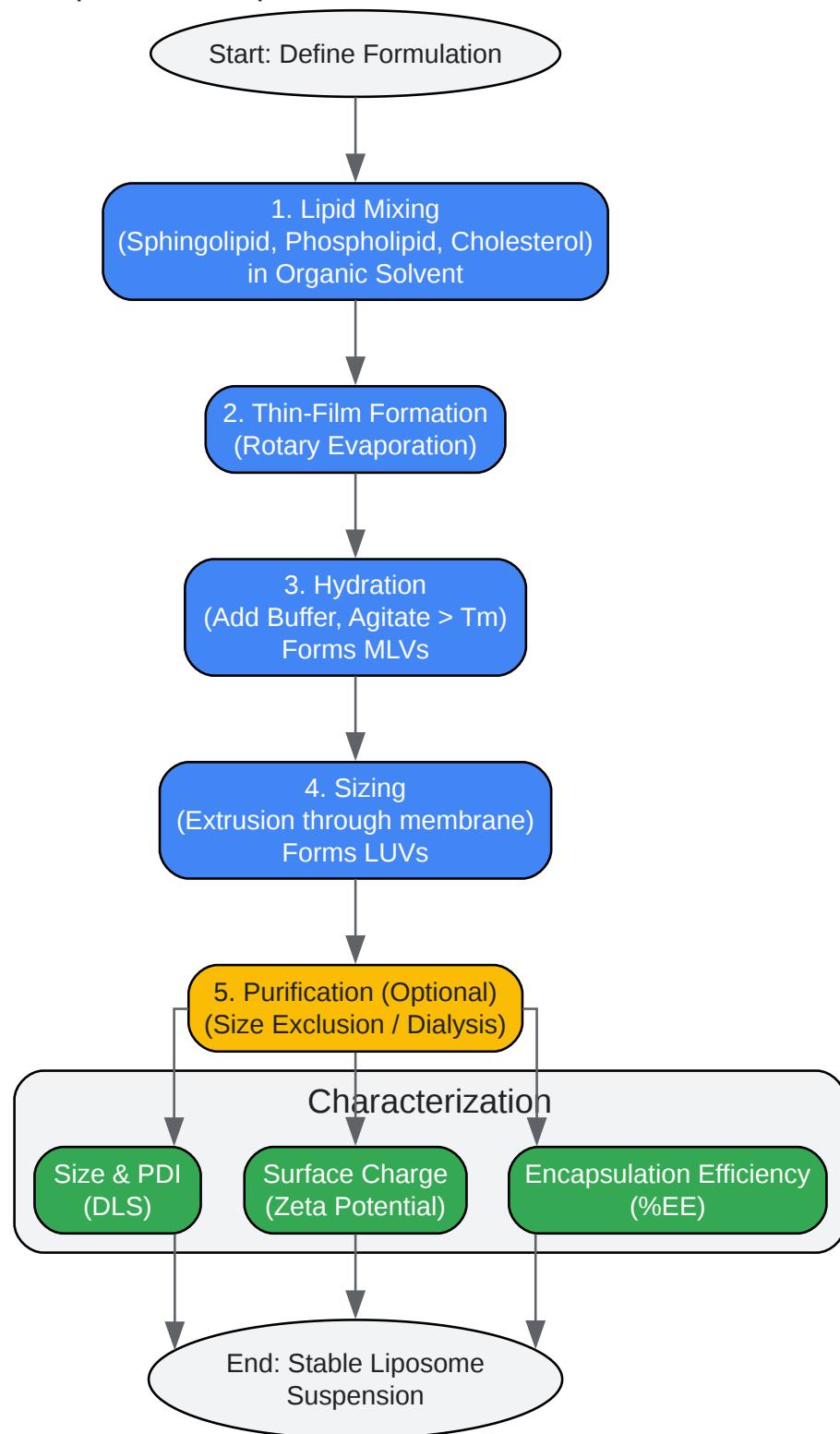
phosphoinositol, intended for researchers in drug development and nanotechnology.

Relevant Signaling Pathways

The inclusion of **D-erythro-sphingosyl phosphoinositol** in a delivery system may influence the broader sphingolipid signaling pathway, which is critical in regulating cell fate, including proliferation, apoptosis, and stress responses. Metabolites such as ceramide and sphingosine-1-phosphate (S1P) are key signaling molecules in this pathway.^{[1][7]} Liposomal delivery of sphingolipid precursors could potentially modulate these pathways within target cells.



Liposome Preparation & Characterization Workflow

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